

X-ray Crystallography & Structural Performance

Guide: 3,3-Difluoropiperidine Salts

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Compound of Interest

Compound Name: 4-[(Benzyloxy)methyl]-3,3-difluoropiperidine

CAS No.: 1206540-49-9

Cat. No.: B580357

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Executive Summary: The Fluorine Effect

In medicinal chemistry, the 3,3-difluoropiperidine (3,3-DFP) scaffold is not merely a lipophilic spacer but a functional bioisostere that fundamentally alters the physicochemical profile of the piperidine ring.

This guide compares the crystallographic and solution-state performance of 3,3-difluoropiperidine hydrochloride against its non-fluorinated parent (piperidine HCl) and isomeric analogs. The introduction of the gem-difluoro group at the C3 position induces three critical structural perturbations:

- **pKa Modulation:** A massive basicity drop (~3.8 log units) due to the inductive effect ().
- **Conformational Locking:** The "Fluorine Gauche Effect" and charge-dipole interactions stabilize specific chair conformers, reducing entropic penalty upon binding.

- Metabolic Blocking: Steric and electronic protection of the C3 position against oxidative metabolism.

Crystallographic Workflow & Protocol

To obtain high-quality single crystals suitable for X-ray diffraction (XRD) from 3,3-difluoropiperidine salts, a controlled counter-ion screening protocol is required. The hydrochloride salt is the industry standard, but trifluoroacetate (TFA) salts often yield superior diffraction data due to enhanced crystallinity.

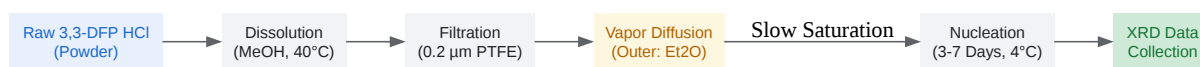
Protocol: Vapor Diffusion Crystallization

- Objective: Grow single crystals of 3,3-difluoropiperidine HCl (CAS: 496807-97-7) suitable for XRD.
- Reagents: 3,3-DFP HCl (>98% purity), Methanol (HPLC grade), Diethyl Ether (Anhydrous).

Step-by-Step Methodology:

- Saturation: Dissolve 50 mg of 3,3-DFP HCl in the minimum amount of warm methanol (~40°C) in a 2 mL borosilicate vial. Ensure complete dissolution; filter through a 0.2 µm PTFE syringe filter if particulate matter is visible.
- Vessel Setup: Place the open 2 mL vial inside a larger 20 mL scintillation vial.
- Antisolvent Addition: Carefully add 5 mL of diethyl ether to the outer vial (do not mix with the inner solution).
- Equilibration: Cap the outer vial tightly. The ether vapors will slowly diffuse into the methanol solution, lowering the solubility of the salt gradually.
- Harvesting: Store at 4°C undisturbed for 3-7 days. Colorless prismatic crystals will form on the walls.
- Mounting: Harvest crystals under Paratone-N oil and mount on a Mitegen loop for data collection at 100 K.

Workflow Visualization



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Figure 1: Vapor diffusion crystallization workflow for fluorinated piperidine salts.

Structural Comparison: 3,3-DFP vs. Piperidine

The introduction of fluorine atoms introduces significant stereoelectronic effects that are visible in the crystal lattice.

A. Conformational Analysis (The "Chair" Preference)

In the solid state, piperidine HCl adopts a chair conformation with the nitrogen proton preferring the equatorial position to minimize 1,3-diaxial interactions. However, in 3,3-difluoropiperidine salts, the scenario changes due to the Charge-Dipole Interaction.

- Mechanism: The highly polarized C–F bond interacts with the positively charged ammonium center ().
- Observation: Crystallographic data and computational models confirm that the ring distorts to place one fluorine atom axial and the other equatorial. The axial C–F bond aligns anti-parallel to the vector, maximizing electrostatic stabilization.
- Impact: This "locks" the conformation, making the 3,3-DFP ring more rigid than the parent piperidine. This rigidity reduces the entropy loss upon binding to a protein target, potentially improving potency.

B. Quantitative Structural Metrics

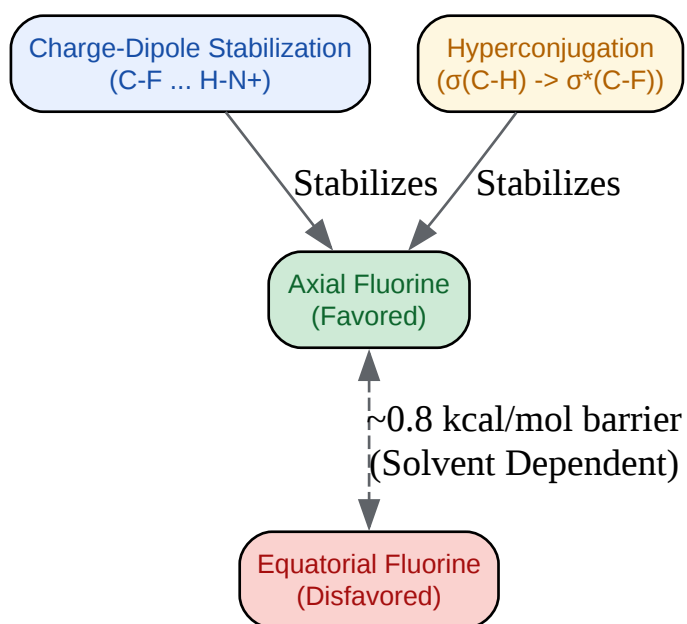
The following table compares the typical crystallographic parameters derived from small-molecule crystal structures of piperidine salts.

Structural Parameter	Piperidine HCl (Reference)	3,3-Difluoropiperidine HCl	Structural Causality
Space Group (Typical)	or	(Monoclinic)	Common packing for organic salts; driven by H-bond networks.
C3–C4 Bond Length	1.53 Å	1.50 Å	Bond shortening due to fluorine's high electronegativity (Inductive effect).
C3–F Bond Length	N/A	1.36 – 1.38 Å	Typical C-F single bond character; highly polarized.
Ring Puckering ()	~0° (Ideal Chair)	~5-10° Distortion	Twist-boat character increased to accommodate the gem-difluoro steric bulk.
Crystal Density	~1.15 g/cm ³	~1.35 g/cm ³	Fluorine is significantly denser than Hydrogen (Van der Waals radius similar, mass much higher).

C. The "Gauche Effect" Pathway

The stability of the crystal structure is governed by the gauche effect, where the

hyperconjugation stabilizes the gauche conformation between the C-F bond and the adjacent C-N bond.



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Figure 2: Thermodynamic drivers stabilizing the axial-fluorine conformation in protonated piperidines.

Performance Comparison Data

For drug development professionals, the crystal structure is a proxy for biological performance. The table below correlates the structural features with physicochemical properties.

Physicochemical Performance Table

Property	Piperidine (Parent)	3,3-Difluoropiperidine	Drug Development Implication
Basicity (pKa)	11.2	7.4	Critical: 3,3-DFP is ~50% neutral at physiological pH (7.4), whereas Piperidine is >99% charged. This drastically improves membrane permeability (CNS penetration).
Lipophilicity (LogP)	0.84	1.25	Fluorine increases lipophilicity, but the lower pKa (leading to higher LogD) is the dominant factor for bioavailability.
H-Bond Capacity	1 Donor / 1 Acceptor	1 Donor / 3 Acceptors	Fluorine acts as a weak H-bond acceptor, potentially engaging new interactions in the binding pocket.
Metabolic Stability	Low (C3 oxidation)	High	The C3 position is blocked. C-F bonds are chemically inert to CYP450 oxidation.

Application Insight: The pKa Shift

The drop in pKa from 11.2 to 7.4 is the single most valuable feature of this scaffold.

- Piperidine: At pH 7.4, it exists almost exclusively as the cation (), which has poor passive permeability.

- 3,3-DFP: At pH 7.4, a significant fraction exists as the free base (), facilitating passive diffusion across the blood-brain barrier (BBB) or gut wall.

References

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